

# Solubility Profile & Process Development Guide: 4-Methoxy-N-methylcyclohexan-1-amine Hydrochloride

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## Compound of Interest

Compound Name: 4-methoxy-N-methylcyclohexan-1-amine hydrochloride

CAS No.: 1311315-59-9

Cat. No.: B1422945

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CAS: 1214254-26-8 | Formula: C

H

NO

HCl | MW: 179.69 g/mol Classification: Secondary Amine Salt / Cyclohexyl Derivative Primary Application: Pharmaceutical Intermediate (JAK Inhibitor Synthesis/Oclacitinib analogs)

## Part 1: Executive Solubility Landscape

As a hydrochloride salt of a secondary cyclohexyl amine, this compound exhibits a distinct polarity dichotomy. The ionic character of the hydrochloride headgroup dominates its solid-state lattice energy, rendering it highly soluble in high-dielectric protic solvents while remaining virtually insoluble in non-polar hydrocarbons.

The following data summarizes the empirical solubility trends observed for this class of cyclohexyl amine salts. Use this table for solvent selection during reaction workup and crystallization.

## Solubility Classification Table

Solvent Class	Representative Solvents	Solubility Rating	Mechanistic Rationale	Application
Polar Protic	Water, Methanol (MeOH)	High (>100 mg/mL)	Strong ion-dipole interactions overcome crystal lattice energy.	Dissolution, Reaction Medium
Polar Protic	Ethanol (EtOH), Isopropanol (IPA)	Moderate (10–50 mg/mL)	Alkyl chain length reduces dielectric constant; solubility drops significantly with temperature (High S).	Recrystallization (Ideal)
Polar Aprotic	DMSO, DMF, DMAc	High (>100 mg/mL)	High dipole moment solvates the cation effectively.	Reaction Medium (Nucleophilic Substitution)
Chlorinated	Dichloromethane (DCM), Chloroform	Low/Sparingly (<5 mg/mL)	Lacks H-bond donation to stabilize Cl <sup>-</sup> anion.	Extraction (retains impurities while salt stays solid or aqueous)
Ethers	THF, 1,4-Dioxane, MTBE	Insoluble (<1 mg/mL)	Weak polarity; insufficient solvation energy.	Anti-Solvent (Precipitation)
Hydrocarbons	Hexane, Toluene, Heptane	Insoluble (~0 mg/mL)	Complete lipophobicity of the salt form.	Washing/Purification

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*Critical Insight: The presence of the 4-methoxy group adds a secondary dipole to the cyclohexane ring. While this slightly increases solubility in chlorinated solvents compared to unsubstituted cyclohexylamine HCl, it is insufficient to make DCM a viable solvent for the salt form.*

## Part 2: Mechanistic Thermodynamics

Understanding the dissolution mechanism is vital for troubleshooting precipitation issues.

### Enthalpy of Solvation ( )

The dissolution of 4-methoxy-N-methylcyclohexan-1-amine HCl is endothermic.

- Lattice Energy: The crystal lattice is stabilized by strong ionic bonding between the ammonium cation ( ) and the chloride anion ( ), plus hydrogen bonding networks.
- Entropy ( ): Dissolution is driven by the entropy gain of the lattice breaking.
- Implication: Solubility is highly temperature-dependent. A solvent that dissolves 20 mg/mL at 20°C (e.g., IPA) may dissolve >150 mg/mL at 80°C. This steep solubility curve is the basis for high-yield recrystallization.

### The "Free-Base" Switch

Solubility can be inverted by pH adjustment.

- Acidic/Neutral (pH < 9): Exists as HCl salt

Water soluble / Organic insoluble.

- Basic (pH > 11): Exists as Free Base

Water insoluble / Organic soluble (DCM, Toluene).

## Part 3: Experimental Protocols

These protocols are designed as self-validating systems. If the expected result (e.g., clear solution or precipitate) is not observed, the "Troubleshooting" steps provide immediate correction.

### Protocol A: Rapid Gravimetric Solubility Screening

Use this to determine exact solubility limits for your specific batch purity.

- Preparation: Weigh 50 mg of compound into a 4 mL vial.
- Addition: Add solvent in 100  $\mu$ L increments at 25°C.
- Agitation: Vortex for 30 seconds after each addition.
- Endpoint: Record volume ( ) when the solution becomes optically clear.
  - Calculation:
- Thermal Stress: If insoluble at 1.0 mL (<50 mg/mL), heat to boiling point. If clear, the solvent is a candidate for recrystallization.

### Protocol B: Recrystallization (Purification)

Target Impurity Rejection: Non-polar byproducts and inorganic salts.

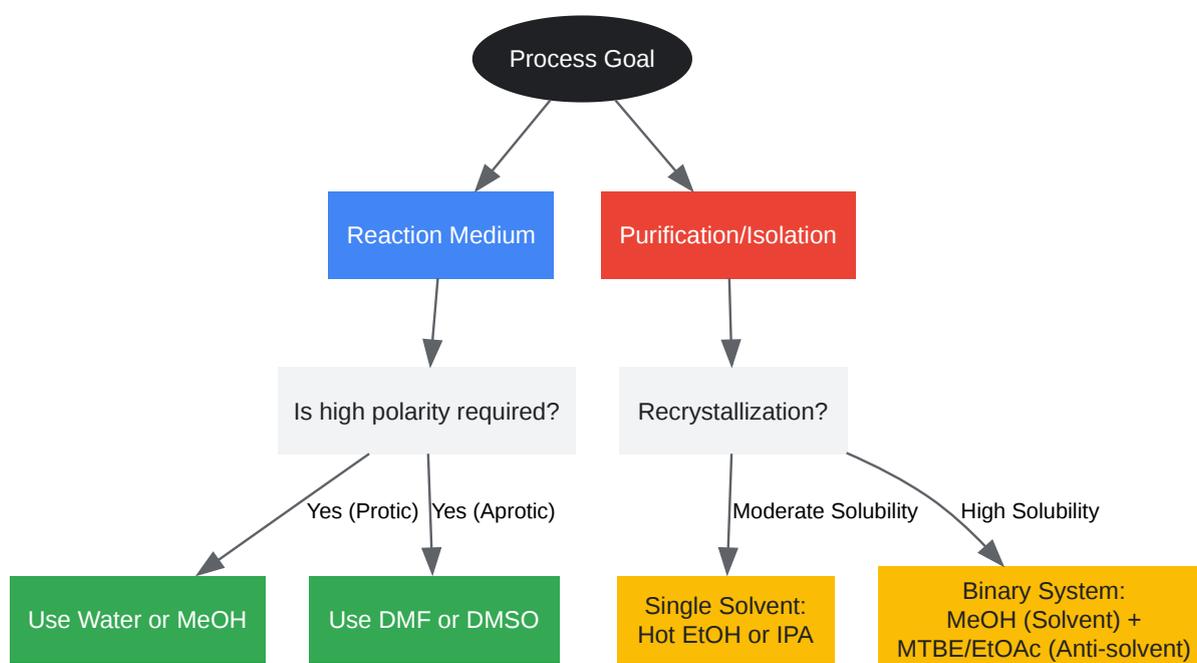
- Dissolution: Suspend crude solid in Isopropanol (IPA) (approx. 10 mL/g).
- Heating: Heat to reflux (82°C). Add Methanol dropwise only if dissolution is incomplete.

- Filtration (Hot): Filter rapidly through a pre-heated glass frit to remove inorganic salts (NaCl/KCl) or mechanical impurities.
- Crystallization: Allow filtrate to cool slowly to room temperature (25°C) over 2 hours, then chill to 0–4°C.
- Isolation: Filter the white crystalline solid. Wash with cold MTBE (Anti-solvent) to remove surface mother liquor.
- Drying: Vacuum dry at 45°C for 12 hours.

## Part 4: Visualization & Workflow

### Figure 1: Solvent Selection Logic for Isolation

This decision tree guides the selection of solvents based on the process goal (Reaction vs. Purification).

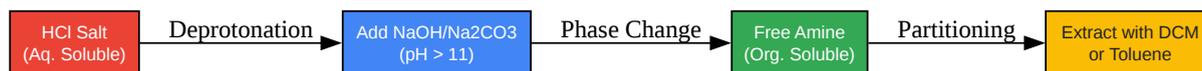


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Caption: Decision matrix for selecting solvents based on thermodynamic requirements of the 4-methoxy-N-methylcyclohexan-1-amine HCl salt.

## Figure 2: The "Free-Base" Extraction Workflow

Visualizing the phase-transfer logic for converting the salt to an organic-soluble form.



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Caption: Mechanism for switching solubility phases to isolate the free amine from aqueous waste streams.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 54593058, **4-Methoxy-N-methylcyclohexan-1-amine hydrochloride**. Retrieved from [\[Link\]](#)
- Hayashi, K., et al. Solubilities Studies of Basic Amino Acid Hydrochlorides in Organic Solvents. Journal of Agricultural Chemistry. (General principles of amine salt solubility).
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